

4-phenoxybenzenesulfonyl chloride molecular structure and formula

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Compound of Interest

Compound Name:	4-phenoxybenzenesulfonyl Chloride
Cat. No.:	B154536

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An In-depth Technical Guide to 4-Phenoxybenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-phenoxybenzenesulfonyl chloride**, a key intermediate in organic synthesis. The document details its molecular structure, chemical formula, physicochemical properties, and established experimental protocols for its synthesis and characterization.

Molecular Structure and Chemical Formula

4-Phenoxybenzenesulfonyl chloride is an organosulfur compound featuring a phenoxy group and a sulfonyl chloride functional group attached to a central benzene ring at the para position (1,4-substitution).

- Chemical Formula: $C_{12}H_9ClO_3S$ ^{[1][2][3][4]}
- IUPAC Name: **4-phenoxybenzenesulfonyl chloride**^{[4][5]}
- CAS Number: 1623-92-3^{[1][2][3][6]}
- SMILES String: ClS(=O)(=O)c1ccc(Oc2ccccc2)cc1^{[3][4]}

- InChI Key: QIZPONOMFWAPRR-UHFFFAOYSA-N[2][4][6]

The molecule's structure combines the reactivity of the sulfonyl chloride group with the characteristics of a diaryl ether. The sulfonyl chloride moiety is a potent electrophile, making it susceptible to nucleophilic attack, which is the basis for its utility in synthesis.[7]

Physicochemical Properties

A summary of the key quantitative data for **4-phenoxybenzenesulfonyl chloride** is presented in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Weight	268.72 g/mol	[1][2][3][6]
Appearance	White to cream or pale yellow crystals/powder	[5]
Melting Point	41-44 °C	[3][8][9]
Boiling Point	180 °C @ 5 mmHg	[2][9]
Density	1.329 - 1.366 g/cm ³ (Predicted)	[2][9]
Flash Point	180 °C @ 5 mmHg	[2]
Refractive Index	1.548	[2]
Solubility	Soluble in organic solvents like DMF and diethyl ether	

Experimental Protocols

Synthesis via Chlorosulfonation of Diphenyl Ether

The primary industrial and laboratory method for synthesizing **4-phenoxybenzenesulfonyl chloride** is the direct chlorosulfonation of diphenyl ether using chlorosulfonic acid.[6] The following protocol is a representative example adapted from established procedures.

Materials:

- Diphenyl ether
- Chlorosulfonic acid
- Thionyl chloride
- N,N-dimethylformamide (DMF) or other N,N-dialkylcarboxamide (optional, as catalyst)
- Inert solvent (e.g., a polychlorinated aliphatic hydrocarbon)
- Crushed ice and water
- Sodium carbonate solution (for washing)
- Organic solvent for extraction (e.g., carbon tetrachloride or dichloromethane)

Procedure:

- In a reaction vessel equipped with a stirrer, dropping funnel, and a gas outlet to a scrubber (for HCl and SO₂), charge the inert solvent and cool the vessel to a temperature between -10 °C and 0 °C.
- Slowly and simultaneously add diphenyl ether and a stoichiometric excess of chlorosulfonic acid (approx. 1.8 to 2.1 moles per mole of diphenyl ether) to the cooled solvent while maintaining the low temperature.[1]
- After the addition is complete, allow the mixture to stir for an additional hour at 0-10 °C to complete the initial sulfonation step.[1]
- Optionally, add a catalytic amount of DMF.
- Gradually increase the temperature of the reaction mixture to reflux (approximately 70-80°C) and add thionyl chloride. This step facilitates the conversion of the sulfonic acid to the sulfonyl chloride.[1]
- Maintain the reflux until the evolution of HCl and SO₂ gases ceases, indicating the completion of the reaction.

- Cool the reaction mixture to room temperature.
- Carefully and slowly pour the reaction mixture onto a large volume of crushed ice with vigorous stirring to quench the excess chlorosulfonic acid and precipitate the product.
- Extract the product into an organic solvent like dichloromethane or carbon tetrachloride.
- Wash the organic layer with water and then with a dilute sodium carbonate solution to remove any acidic impurities.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **4-phenoxybenzenesulfonyl chloride**.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., toluene-hexane).

Safety Precautions: This reaction is hazardous and must be performed in a well-ventilated fume hood. Chlorosulfonic acid is extremely corrosive and reacts violently with water.

Appropriate personal protective equipment (gloves, safety goggles, lab coat) must be worn at all times.

Characterization Protocols

Standard analytical techniques are employed to confirm the identity and purity of the synthesized **4-phenoxybenzenesulfonyl chloride**.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons on both the phenoxy and the sulfonyl-substituted benzene rings. The integration of these signals will correspond to the 9 protons in the molecule.
- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for each of the unique carbon atoms in the molecule, providing confirmation of the carbon skeleton.

2. Mass Spectrometry (MS):

- High-Resolution Mass Spectrometry (HRMS) is used to determine the precise mass of the molecule, which allows for the confirmation of its elemental composition.[6] It is also a critical tool for identifying any low-level impurities or byproducts from the synthesis.[6]

3. Infrared (IR) Spectroscopy:

- The IR spectrum will show characteristic absorption bands for the functional groups present. Strong absorption bands are expected for the S=O stretches of the sulfonyl chloride group, typically in the regions of $1380\text{-}1300\text{ cm}^{-1}$ (asymmetric) and $1180\text{-}1150\text{ cm}^{-1}$ (symmetric).

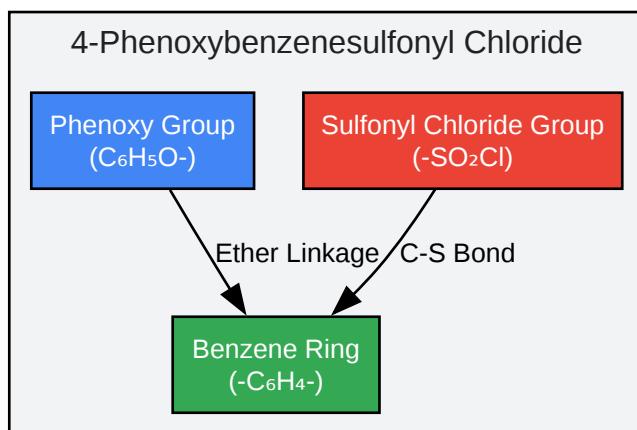
Key Applications in Research and Development

4-Phenoxybenzenesulfonyl chloride is a versatile reagent widely used in several areas:

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of sulfonamide drugs, which are known for their antibacterial properties.[1][7] The sulfonyl chloride group readily reacts with primary and secondary amines to form stable sulfonamide linkages.[6]
- Agrochemicals: It is employed in the formulation of various agrochemicals, including herbicides and fungicides.[1][7]
- Polymer Chemistry: The compound is used in the production of specialty polymers, contributing to enhanced thermal stability and chemical resistance in the final materials.[1][7]

Visualization of Molecular Components

The following diagram illustrates the logical relationship between the core components of the **4-phenoxybenzenesulfonyl chloride** molecule.



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Logical relationship of the molecular components.

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